

Technical Guide: Safety Data & Toxicity Profile of 2,5-Diethylmorpholine

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2,5-Diethylmorpholine

CAS No.: 1094657-75-6

Cat. No.: B2438648

[Get Quote](#)

Part 1: Chemical Identity & Physicochemical Foundation

2,5-Diethylmorpholine is a secondary amine heterocycle often used as a chiral auxiliary or intermediate in the synthesis of pharmaceutical agents. Its structural ethyl groups at the 2 and 5 positions introduce significant lipophilicity compared to standard morpholine, altering its pharmacokinetic profile (absorption and distribution) while retaining the core reactivity of the morpholine ring.

Identification

| Parameter | Detail |
|-------------------|---|
| Chemical Name | 2,5-Diethylmorpholine |
| CAS Number | 1094657-75-6 |
| Molecular Formula | C ₈ H ₁₇ NO |
| Molecular Weight | 143.23 g/mol |
| Synonyms | (2S,5R)-2,5-diethylmorpholine (stereoisomer specific); 2,5-diethyl-tetrahydro-1,4-oxazine |
| Structural Class | Dialkylmorpholine; Secondary Amine; Heterocycle |

Physicochemical Properties (Predicted vs. Analog)

Note: Values derived from structure-activity relationship (SAR) modeling against 2,5-dimethylmorpholine.

| Property | Value / Prediction | Implication for Safety |
|----------------------|-----------------------------------|---|
| Physical State | Clear, colorless to yellow liquid | Standard liquid handling protocols apply. |
| Boiling Point | ~160–170 °C (Predicted) | Higher than morpholine (129°C); lower volatility but still generates vapors. |
| Flash Point | ~45–55 °C (Est.) | Flammable Liquid. Vapors can form explosive mixtures. |
| LogP (Lipophilicity) | ~1.2 – 1.5 | High Skin Permeability. More lipophilic than morpholine (LogP -0.86), facilitating dermal absorption. |
| pKa | ~8.4 – 8.8 | Basic. Exists largely as a cation at physiological pH, but uncharged form penetrates membranes. |
| Water Solubility | Moderate to High | Soluble, but less hydrophilic than methyl derivatives. |

Part 2: Hazard Identification (GHS Classification)[2]

Based on the toxicity of the closest structural analog, 2,5-dimethylmorpholine (CAS 106-56-9), the following GHS classifications are projected for risk assessment purposes.

Core Hazards

- Flammable Liquid (Category 3): Vapor/air mixtures are explosive above flash point.

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage. The secondary amine functionality is inherently corrosive to mucous membranes.
- Acute Toxicity (Oral/Inhalation) (Category 4): Harmful if swallowed or inhaled.
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[1]

Signal Word: DANGER

Hazard Statements

- H226: Flammable liquid and vapor.
- H314: Causes severe skin burns and eye damage.
- H302 + H332: Harmful if swallowed or if inhaled.

Part 3: Toxicological Profile & Mechanism of Action

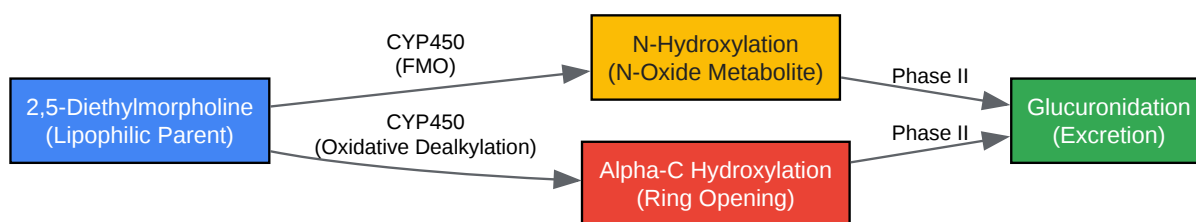
Mechanism of Toxicity

The toxicity of **2,5-diethylmorpholine** is driven by two primary mechanisms:

- Direct Corrosivity: As a secondary amine, the unprotonated nitrogen attacks lipid bilayers and proteins in mucous membranes, causing immediate necrosis (chemical burns).
- Metabolic Bioactivation: Like other morpholines, the compound undergoes oxidative metabolism. The ethyl substituents may slow ring degradation compared to unsubstituted morpholine, potentially prolonging systemic exposure.

Metabolic Pathway Diagram

The following diagram illustrates the predicted metabolic fate, focusing on N-oxidation and potential ring cleavage.



[Click to download full resolution via product page](#)

Caption: Predicted metabolic activation pathways involving N-oxidation and oxidative ring opening, mediated by Cytochrome P450 enzymes.

ADME (Absorption, Distribution, Metabolism, Excretion)

- Absorption: Rapid dermal absorption is expected due to the ethyl groups increasing lipophilicity (LogP > 1). Inhalation of vapors allows direct entry into the bloodstream.
- Distribution: Likely to distribute widely into lipid-rich tissues (CNS, adipose) more effectively than simple morpholine.
- Metabolism: Hepatic metabolism via N-oxidation. Note: Secondary amines can react with nitrites in the stomach to form N-nitrosamines (e.g., N-nitroso-2,5-diethylmorpholine), which are potent carcinogens.
- Excretion: Primarily renal excretion of polar metabolites.

Acute vs. Chronic Effects

- Acute: Chemical pneumonitis if inhaled; corneal opacity and permanent blindness if splashed in eyes; esophageal perforation if swallowed.
- Chronic: Repeated exposure may lead to "blue vision" (glauropsia)—a temporary disturbance of vision characteristic of amine vapors (corneal edema). Hepatic and renal strain is possible due to metabolic load.

Part 4: Safety & Handling Protocols

Engineering Controls

Do not rely solely on PPE. The volatility and corrosivity require:

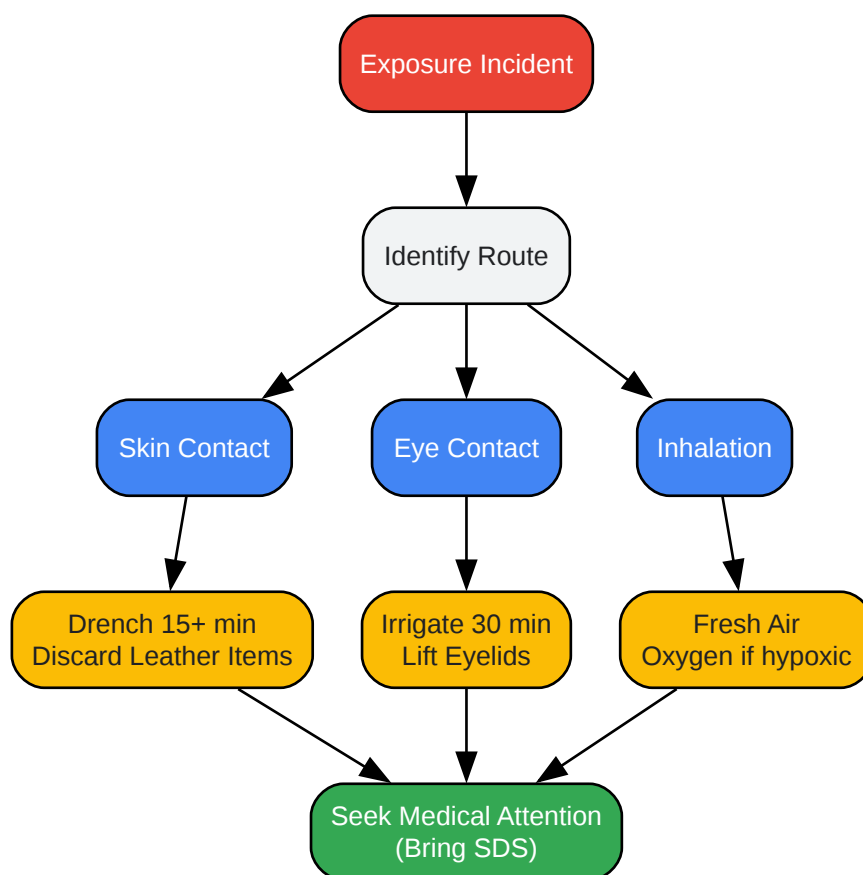
- Fume Hood: All open handling must occur within a certified chemical fume hood.
- Grounding: Bond and ground containers during transfer to prevent static discharge ignition.
[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE) Matrix

| Body Part | Requirement | Rationale |
|-------------|---|--|
| Hands | Laminate Film (Silver Shield) or Butyl Rubber | Nitrile is insufficient for prolonged contact with dialkylmorpholines due to permeation. |
| Eyes | Chemical Goggles + Face Shield | Vapors cause corneal edema; liquid causes blindness. Safety glasses are inadequate. |
| Respiratory | Full-face respirator with Organic Vapor/Amine cartridge | Required if hood containment is breached or during spill cleanup. |
| Body | Chemical-resistant apron/Tyvek suit | Prevent skin absorption. |

Emergency Response Workflow

The following decision tree guides immediate action in the event of exposure.



[Click to download full resolution via product page](#)

Caption: Immediate triage workflow for **2,5-diethylmorpholine** exposure. Speed is critical to prevent permanent tissue necrosis.

Storage Incompatibilities

- Nitrosating Agents: NEVER store near nitrites, nitrous acid, or nitrogen oxides. Formation of carcinogenic nitrosamines is highly favored.
- Oxidizers: Reacts violently with strong oxidizers (peroxides, permanganates).
- Acids: Exothermic reaction with strong acids.

Part 5: Environmental Fate

- Aquatic Toxicity: Expected to be harmful to aquatic life (LC50 < 100 mg/L). The alkyl chains increase bioaccumulation potential compared to morpholine.

- Biodegradability: Morpholine rings are generally resistant to rapid biodegradation. **2,5-diethylmorpholine** is expected to be persistent in soil and water.
- Disposal: Must be incinerated in a chemical combustor equipped with an afterburner and scrubber (nitrogen oxides are generated during combustion).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 93264007, (2S,5R)-**2,5-diethylmorpholine**. Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). Registration Dossier: 2,5-dimethylmorpholine (Analogous Substance). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [dcfinechemicals.com](https://www.dcfinechemicals.com) [[dcfinechemicals.com](https://www.dcfinechemicals.com)]
- 2. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 3. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [Technical Guide: Safety Data & Toxicity Profile of 2,5-Diethylmorpholine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2438648#safety-data-sheet-sds-and-toxicity-profile-of-2-5-diethylmorpholine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com